

Personal protective equipment for handling 4'-Hydroxy Pyrimethanil-d4

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Compound of Interest

Compound Name: 4'-Hydroxy Pyrimethanil-d4

Cat. No.: B13434478

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Essential Safety and Handling of 4'-Hydroxy Pyrimethanil-d4

For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensure laboratory safety and experimental integrity. This guide provides essential, immediate safety and logistical information for handling **4'-Hydroxy Pyrimethanil-d4**, a deuterated metabolite of the fungicide Pyrimethanil.

Chemical Identity:

Identifier	Value
Chemical Name	4'-Hydroxy Pyrimethanil-d4
Synonyms	2-(4-Hydroxyanilino)-4,6-dimethylpyrimidine-d4; 4-[(4,6-Dimethyl-2-pyrimidinyl)amino]phenol-d4
CAS Number	1794897-91-8[1][2]
Molecular Formula	C ₁₂ H ₉ D ₄ N ₃ O[1][2][3]
Molecular Weight	219.28 g/mol [1][3][4]
Appearance	Off-White Solid[1]
Storage	2-8°C Refrigerator[1]

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **4'-Hydroxy Pyrimethanil-d4** is not readily available, data for the parent compound, Pyrimethanil, indicates low acute toxicity. However, it may cause skin and eye irritation[5]. Therefore, appropriate precautions are necessary.

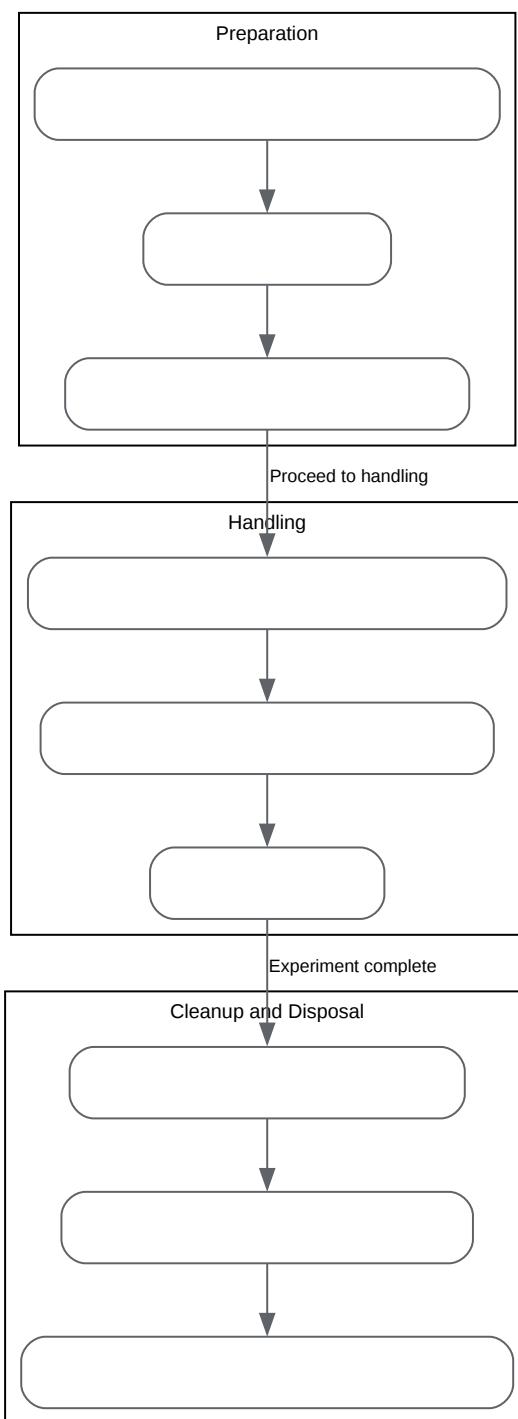
Recommended Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene)	To prevent skin contact and potential irritation[5][6].
Eye/Face Protection	Safety glasses with side shields or goggles	To protect eyes from dust particles and splashes[7].
Skin and Body Protection	Laboratory coat	To protect skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A respirator may be required if handling large quantities or if dust is generated.	To minimize inhalation of the compound[6][7].

Safe Handling and Operational Plan

A systematic approach is crucial when handling **4'-Hydroxy Pyrimethanil-d4** to minimize exposure and prevent contamination.

Experimental Workflow for Safe Handling:



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*Workflow for the safe handling of **4'-Hydroxy Pyrimethanil-d4**.*

First Aid Measures

In the event of exposure, immediate action is critical. The following measures are based on the parent compound, Pyrimethanil[5].

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention[5][7].
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water. Seek medical advice if irritation persists[5][7].
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention if irritation persists[5][7].
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention[5].

Disposal Plan

Proper disposal of **4'-Hydroxy Pyrimethanil-d4** and its containers is essential to prevent environmental contamination.

Disposal Guidelines:

- Unused Product: Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.
- Contaminated Materials: Any materials that have come into contact with the compound, such as gloves, paper towels, and pipette tips, should be considered contaminated and disposed of as hazardous waste.
- Empty Containers: Triple rinse containers with a suitable solvent. The rinsate should be collected and treated as hazardous waste. Punctured containers can then be disposed of according to institutional guidelines.

By adhering to these safety and handling protocols, researchers can mitigate risks and ensure a safe laboratory environment when working with **4'-Hydroxy Pyrimethanil-d4**.

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